

Application Note: Isolation and Purification of Roxadustat Impurity 2 for Advanced Research

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Compound of Interest

Compound Name: Roxadustat Impurity 2

CAS No.: 1421312-36-8

Cat. No.: B1455046

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Abstract

This comprehensive application note provides a detailed protocol for the isolation and purification of **Roxadustat Impurity 2** (methyl 2-[(4-hydroxy-1-methyl-7-phenoxyisoquinoline-3-carbonyl)amino]acetate). The methodologies outlined herein are designed for researchers, scientists, and drug development professionals requiring a highly purified reference standard of this impurity for various research and development purposes, including analytical method validation, impurity profiling, and toxicological assessments. The protocol employs a systematic approach, beginning with the generation of the impurity through forced degradation, followed by isolation using preparative reverse-phase high-performance liquid chromatography (RP-HPLC), and concluding with purification via crystallization.

Introduction: The Significance of Impurity Profiling in Drug Development

Roxadustat is a first-in-class hypoxia-inducible factor prolyl-hydroxylase (HIF-PH) inhibitor used for the treatment of anemia associated with chronic kidney disease (CKD).[1] By inhibiting HIF-PH, Roxadustat leads to an increase in endogenous erythropoietin production, which is

essential for red blood cell formation.[1] As with any active pharmaceutical ingredient (API), the synthesis and storage of Roxadustat can lead to the formation of impurities.[2] Regulatory bodies, guided by the International Council for Harmonisation (ICH) guidelines, mandate the identification and characterization of any impurity present above a certain threshold to ensure the safety and efficacy of the final drug product.[3]

Roxadustat Impurity 2 has been identified as a process-related impurity or a degradation product.[4][5] Access to a highly purified standard of this specific impurity is paramount for the development of robust analytical methods capable of detecting and quantifying it at trace levels in the API. This application note addresses the critical need for a reliable method to obtain pure **Roxadustat Impurity 2** for research applications.

Characterization of Roxadustat Impurity 2

A thorough understanding of the impurity's physicochemical properties is fundamental to designing an effective isolation and purification strategy.

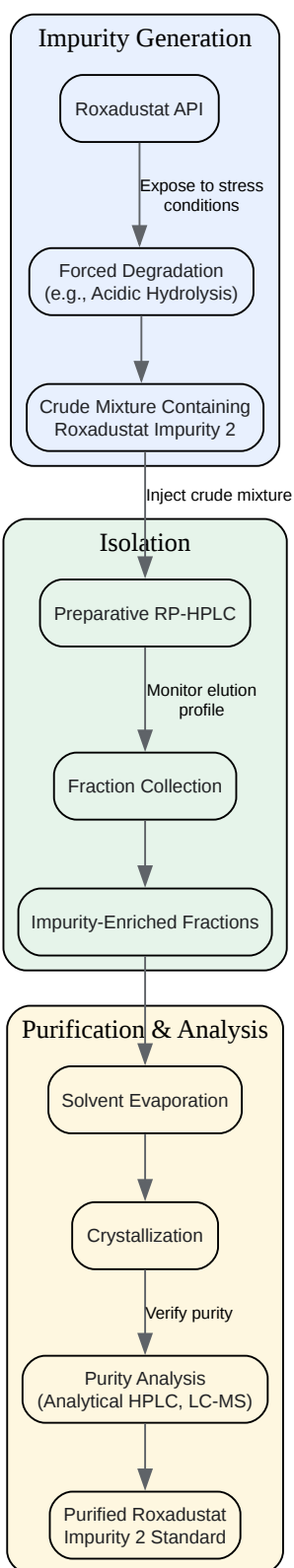
Property	Value	Source
Chemical Name	methyl 2-[(4-hydroxy-1-methyl-7-phenoxyisoquinoline-3-carbonyl)amino]acetate	[4]
Synonym	Roxadustat Methyl Ester	[6]
CAS Number	1421312-36-8	[4]
Molecular Formula	C ₂₀ H ₁₈ N ₂ O ₅	[4]
Molecular Weight	366.37 g/mol	[6]
Solubility	Enhanced solubility in organic solvents (e.g., ethanol, acetone, diethyl ether) compared to aqueous media.	[4]

Forced degradation studies have shown that Roxadustat is susceptible to degradation under acidic, basic, and photolytic conditions, which can lead to the formation of various impurities,

including Impurity 2.[5] This knowledge is crucial for both the intentional generation of the impurity for isolation and for preventing its degradation during the purification process.

Experimental Workflow: From Crude Mixture to Purified Standard

The overall strategy for obtaining pure **Roxadustat Impurity 2** involves a multi-step process, beginning with the generation of the impurity, followed by chromatographic isolation and final purification.



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Caption: Overall workflow for the isolation and purification of **Roxadustat Impurity 2**.

Detailed Protocols

Generation of Roxadustat Impurity 2 via Forced Degradation

This protocol is designed to generate a sufficient quantity of **Roxadustat Impurity 2** for subsequent isolation.

Rationale: Based on forced degradation studies, acidic hydrolysis is an effective method for generating Roxadustat impurities.[5]

Protocol:

- Preparation of Roxadustat Solution: Accurately weigh 1 gram of Roxadustat API and dissolve it in 100 mL of a suitable organic solvent in which it is freely soluble, such as methanol.
- Acidic Hydrolysis: To the Roxadustat solution, add 10 mL of 1N hydrochloric acid (HCl).
- Reflux: Heat the mixture to reflux (approximately 65-70°C) for 4-6 hours. Monitor the reaction progress periodically by analytical HPLC to observe the formation of Impurity 2 and the degradation of the parent Roxadustat peak.
- Neutralization: After cooling to room temperature, carefully neutralize the reaction mixture with a suitable base, such as a saturated solution of sodium bicarbonate, until the pH is approximately 7.
- Extraction: Extract the aqueous-organic mixture with a water-immiscible organic solvent like ethyl acetate (3 x 50 mL).
- Drying and Concentration: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude mixture containing **Roxadustat Impurity 2**.

Isolation by Preparative Reverse-Phase HPLC

This protocol details the separation of **Roxadustat Impurity 2** from the crude mixture.

Rationale: Analytical HPLC methods for Roxadustat have been developed using C18 columns with acidic mobile phases.[5] This protocol scales up a similar methodology for preparative purposes. The principles of scaling up from analytical to preparative HPLC involve adjusting the flow rate and sample load proportionally to the column dimensions while maintaining the same linear velocity of the mobile phase.[7][8]

Parameter	Analytical Method	Preparative Method
Column	XBridge C18 (4.6 x 250 mm, 5 μ m)	XBridge Prep C18 (19 x 250 mm, 5 μ m)
Mobile Phase A	0.1% Formic Acid in Water	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile	Acetonitrile
Gradient	To be optimized	To be optimized based on analytical run
Flow Rate	1.0 mL/min	~16.5 mL/min (scaled for column diameter)
Detection	UV at 262 nm	UV at 262 nm
Injection Volume	10 μ L	Optimized based on loading study

Protocol:

- Analytical Method Optimization: Develop an analytical gradient HPLC method that provides good resolution between Roxadustat, Impurity 2, and other degradation products. A typical gradient might run from 20% to 80% Acetonitrile over 30 minutes.
- Sample Preparation for Preparative HPLC: Dissolve the crude mixture obtained from the forced degradation step in a minimal amount of a suitable solvent, such as dimethyl sulfoxide (DMSO) or methanol.
- Preparative HPLC System Setup:
 - Equilibrate the preparative column with the initial mobile phase composition.

- Set the flow rate and gradient according to the scaled-up parameters.
- Injection and Fraction Collection: Inject the prepared sample onto the preparative column. Monitor the chromatogram and collect the fractions corresponding to the elution of **Roxadustat Impurity 2**.
- Pooling and Analysis: Analyze the collected fractions using analytical HPLC to confirm the presence and purity of the desired impurity. Pool the fractions that meet the desired purity level.

Purification by Crystallization

This final step aims to remove any remaining minor impurities and obtain a highly pure, crystalline solid of **Roxadustat Impurity 2**.

Rationale: Crystallization is a powerful technique for purifying solid compounds by separating the desired molecule from soluble impurities.[9] The choice of solvent is critical and is based on the solubility profile of the compound.[4]

Protocol:

- Solvent Evaporation: Evaporate the solvent from the pooled HPLC fractions under reduced pressure to obtain the isolated, semi-pure Impurity 2 as an amorphous solid or oil.
- Solvent Selection for Crystallization:
 - Perform solubility tests with small amounts of the isolated material in various solvents (e.g., methanol, ethanol, acetone, ethyl acetate, and mixtures with anti-solvents like water or heptane).
 - Identify a solvent system where the impurity is sparingly soluble at room temperature but highly soluble at an elevated temperature.
- Recrystallization:
 - Dissolve the semi-pure Impurity 2 in a minimal amount of the chosen hot solvent.

- Allow the solution to cool slowly to room temperature. If no crystals form, induce crystallization by scratching the inside of the flask with a glass rod or by adding a seed crystal (if available).
- Further cool the solution in an ice bath to maximize crystal formation.
- Isolation and Drying:
 - Collect the crystals by vacuum filtration.
 - Wash the crystals with a small amount of cold crystallization solvent.
 - Dry the purified crystals under vacuum at a temperature that will not cause degradation.

Purity Confirmation and Characterization

The purity of the final isolated material should be rigorously assessed using a combination of analytical techniques.

Technique	Purpose	Expected Outcome
Analytical RP-HPLC	Assess purity and quantify any remaining impurities.	A single major peak corresponding to Roxadustat Impurity 2, with purity >98%.
LC-MS	Confirm the molecular weight of the isolated compound.	A mass spectrum showing the expected molecular ion for $C_{20}H_{18}N_2O_5$.
NMR Spectroscopy	Elucidate and confirm the chemical structure.	1H and ^{13}C NMR spectra consistent with the structure of methyl 2-[(4-hydroxy-1-methyl-7-phenoxyisoquinoline-3-carbonyl)amino]acetate.

Conclusion

The protocols detailed in this application note provide a robust and reproducible methodology for the isolation and purification of **Roxadustat Impurity 2**. By following this systematic

approach, researchers can obtain a high-purity reference standard of this impurity, which is essential for the accurate quality control of Roxadustat and for furthering research into its safety and pharmacological profile. The principles outlined herein can also be adapted for the isolation of other related impurities in pharmaceutical development.

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